

# Application Notes and Protocols: Disperse Orange Dyes in Cell-Based Assays

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Disperse orange A

Cat. No.: B1594350

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## Introduction

The term "**Disperse Orange A**" is a general descriptor and does not refer to a unique chemical entity. Scientific literature predominantly references specific numbered compounds within the Disperse Orange family of azo dyes, such as Disperse Orange 1 and Disperse Orange 3. These dyes are characterized by their azo linkages ( $-N=N-$ ) and are primarily used in the textile industry. While their properties have been explored for various applications, their use as fluorescent probes in routine cell imaging is not well-established in peer-reviewed literature.

This document provides an overview of the known biological effects, particularly the cytotoxicity, of Disperse Orange 1 and Disperse Orange 3 on cultured cells. Furthermore, in light of the user's interest in cell imaging, a hypothetical protocol is provided as a starting point for researchers wishing to evaluate the potential of these dyes as fluorescent probes, emphasizing that this is an area requiring significant validation.

## Physicochemical and Cytotoxicity Data of Disperse Orange Dyes

The following tables summarize the available quantitative data for Disperse Orange 1 and Disperse Orange 3.

Table 1: Physicochemical Properties of Disperse Orange 1 and Disperse Orange 3

Property	Disperse Orange 1	Disperse Orange 3
Synonyms	4-Anilino-4'-nitroazobenzene, C.I. 11080	4-(4-Nitrophenylazo)aniline, C.I. 11005
Molecular Formula	C <sub>18</sub> H <sub>14</sub> N <sub>4</sub> O <sub>2</sub>	C <sub>12</sub> H <sub>10</sub> N <sub>4</sub> O <sub>2</sub>
Molecular Weight	318.33 g/mol	242.23 g/mol
Absorption Max (λ <sub>max</sub> )	~439-483 nm	~415-443 nm
Appearance	Orange powder	Orange powder

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#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

